

Comparative Metabolomics of Benzoxazinoid Profiles, Including HDMBOA-Glc

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Compound of Interest

Compound Name: **HDMBOA-Glc**

Cat. No.: **B1263270**

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This guide provides an objective comparison of benzoxazinoid (BXD) profiles in various plant species, with a particular focus on 2-hydroxy-4,7-dimethoxy-1,4-benzoxazin-3-one glucoside (**HDMBOA-Glc**). Benzoxazinoids are a class of indole-derived secondary metabolites that are pivotal in plant defense against pathogens and herbivores.^{[1][2]} Their biological activities, which include anti-inflammatory and anticancer effects, have also attracted interest in drug development.^[3] Understanding the quantitative variations and biosynthetic pathways of these compounds across different plant lines is crucial for agricultural and pharmacological research.

Quantitative Comparison of Benzoxazinoid Content

The concentration and composition of benzoxazinoids, including DIMBOA-Glc and its methylated derivative **HDMBOA-Glc**, exhibit significant variation among different plant varieties, which is influenced by genetics, developmental stage, and environmental stimuli.^[4] Below is a summary of quantitative data from studies on various maize (*Zea mays*) inbred lines, illustrating these differences.

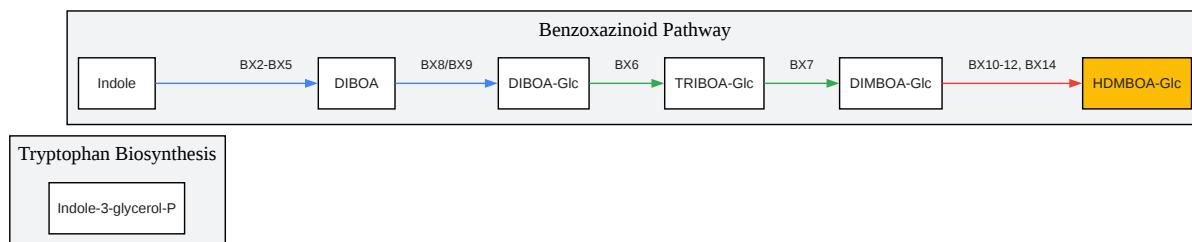
Maize Variety	Benzoxazinoid	Concentration (μ g/g FW)	Tissue	Reference
B73	DIMBOA-Glc	Low to moderate	Seedling Leaves	[4]
HDMBOA-Glc	Low	Seedling Leaves	[4]	
DIM ₂ BOA-Glc	Detectable	Seedling Leaves	[4]	
Mo17	DIMBOA-Glc	High	Seedling Leaves	[4]
HDMBOA-Glc	Low	Seedling Leaves	[4]	
DIMBOA	> 2-fold higher than B73	Seedling Leaves	[4]	
DIM ₂ BOA-Glc	> 2-fold higher than B73	Seedling Leaves	[4]	
Oh43	DIM ₂ BOA-Glc	Not detectable	Seedling Leaves	[4]
HDM ₂ BOA-Glc	Not detectable	Seedling Leaves	[4]	
P39	DIM ₂ BOA-Glc	High	Seedling Leaves	[4]
HKI 161	DIMBOA	0.94 (dark), 0.68 (light)	Seedlings	[4]
HKI 193-2	DIMBOA	1.53 (dark), 1.31 (light)	Seedlings	[4]

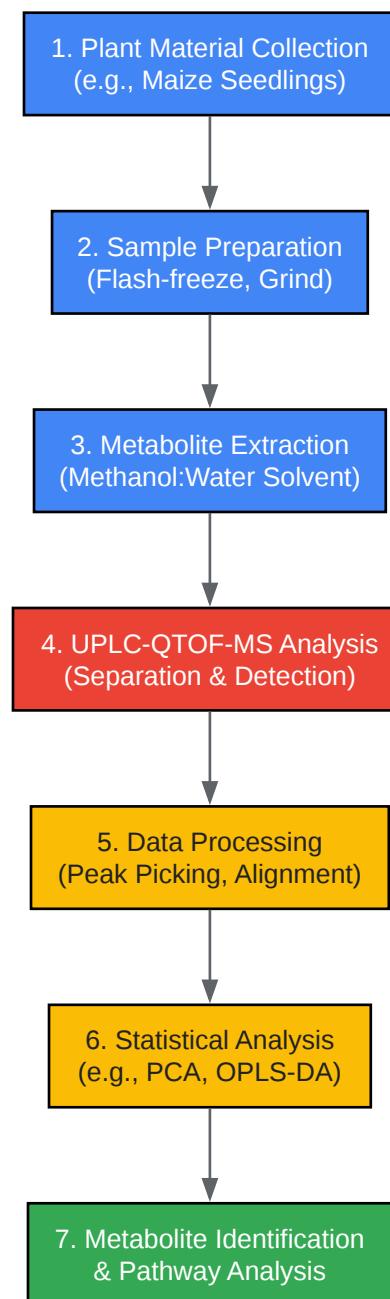
Biological Activity and Significance

The methylation of DIMBOA-Glc to **HDMBOA-Glc** is a critical step in the benzoxazinoid pathway, often induced by herbivory or fungal attack.[5][6] O-methylated benzoxazinoids generally show higher biological activity.[7] For instance, **HDMBOA-Glc** has been demonstrated to be more effective than DIMBOA-Glc in deterring chewing herbivores and is more toxic to certain aphids.[7] However, the relationship between BXD levels and aphid resistance can be complex; in some cases, lower DIMBOA-Glc (due to its conversion to **HDMBOA-Glc**) has been associated with reduced aphid defense responses like callose deposition.[8][9] While **HDMBOA-Glc** itself may not be directly active, its interaction with plant enzymes can deter insect herbivores.[10]

Benzoxazinoid Biosynthesis Pathway

The biosynthesis of benzoxazinoids in maize is a well-elucidated pathway that branches off from tryptophan biosynthesis.^{[11][12]} It begins with the conversion of indole-3-glycerol phosphate to indole by the enzyme BX1.^[12] A series of cytochrome P450 monooxygenases (BX2-BX5) then catalyze the formation of DIBOA.^{[2][12]} This unstable aglycone is stabilized through glucosylation by UDP-glucosyltransferases (BX8 and BX9) to form DIBOA-Glc.^[1] Subsequent modifications, including hydroxylation and methylation, lead to a diversity of benzoxazinoids.^[1] The conversion of DIMBOA-Glc to **HDMBOA-Glc** is catalyzed by specific O-methyltransferases (BX10, BX11, BX12, and BX14 in maize).^{[6][7]}





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